

In vitro cytotoxicity of "Antitumor agent-159" in cancer cell lines

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Compound of Interest

Compound Name: Antitumor agent-159

Cat. No.: B3026383

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In Vitro Cytotoxicity Profile of Antitumor Agent-159

A Comprehensive Technical Guide for Researchers

This technical guide provides an in-depth overview of the in vitro cytotoxicity of "**Antitumor agent-159**," also identified as Compound 13b. The document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource on the agent's activity in cancer cell lines, detailed experimental methodologies, and insights into its mechanism of action.

Executive Summary

Antitumor agent-159 (Compound 13b) has demonstrated significant cytotoxic effects in various cancer cell lines. Notably, its activity has been characterized in the triple-negative breast cancer cell line, MDA-MB-231. The agent's mechanism of action is linked to the induction of apoptosis through the mitochondrial pathway, involving the downregulation of cardiolipin, and causing cell cycle arrest at the sub-G1 phase. This guide synthesizes the available quantitative data, presents detailed experimental protocols for key assays, and visualizes the underlying biological processes.

Quantitative Cytotoxicity Data

The in vitro efficacy of **Antitumor agent-159** has been evaluated across multiple cancer cell lines. The half-maximal inhibitory concentration (IC50) values, a measure of the agent's potency, are summarized below.

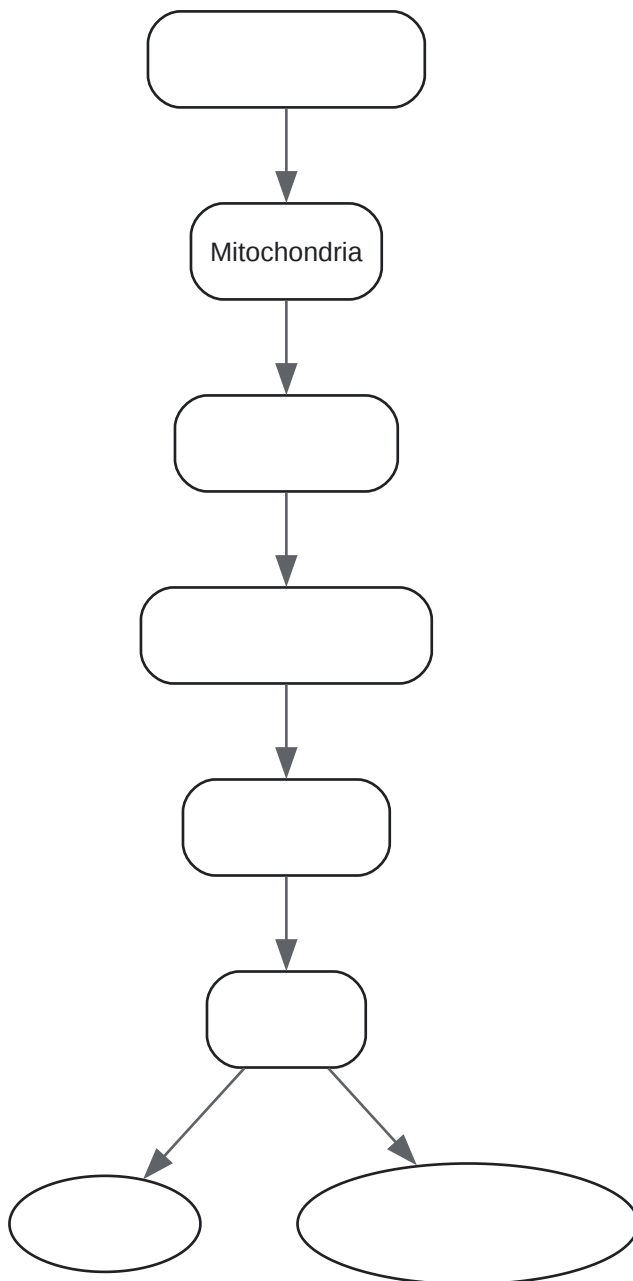
Cell Line	Cancer Type	IC50 (μM)	Reference
MCF-7	Breast Cancer	1.07	[1][2]
HepG2	Liver Cancer	0.32	[1][2]
HCT-116	Colon Cancer	7.32	[3]
CAKI-1	Renal Cancer	3.9	[4]

Note: The data presented is based on studies of a compound identified as "Compound 13b". It is crucial to verify the specific chemical structure to ensure consistency with "**Antitumor agent-159**".

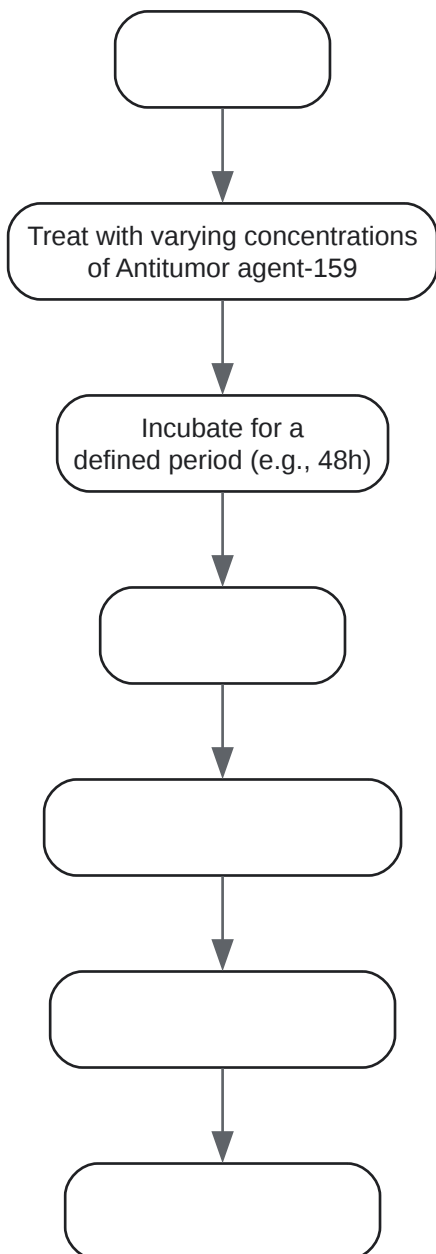
Mechanism of Action: Mitochondrial-Mediated Apoptosis

Antitumor agent-159 induces programmed cell death, or apoptosis, in cancer cells by targeting the mitochondria.[5][6][7][8][9][10][11] A key event in this process is the downregulation of cardiolipin, a phospholipid essential for maintaining mitochondrial membrane integrity and function.[5] The disruption of the mitochondrial membrane potential leads to the release of pro-apoptotic factors into the cytoplasm, ultimately activating the caspase cascade and resulting in cell death. This is often accompanied by a cell cycle arrest at the sub-G1 phase, indicative of apoptotic DNA fragmentation.[5][6][8][9][11]

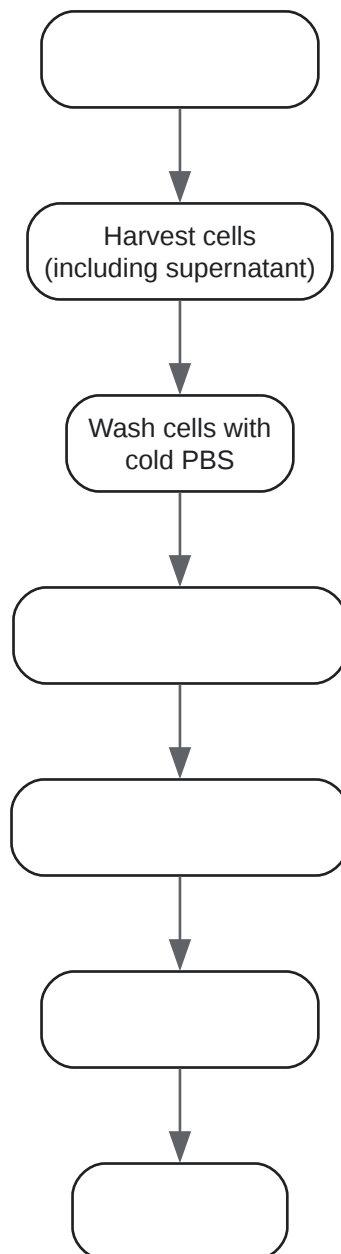
Proposed Signaling Pathway of Antitumor Agent-159



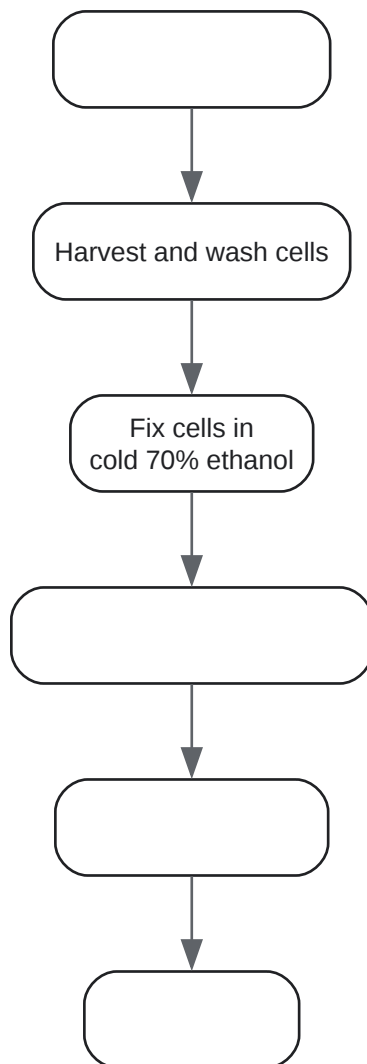
MTT Assay Workflow



Apoptosis Assay Workflow



Cell Cycle Analysis Workflow



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